

An In-depth Technical Guide on the Health and Safety of Triallyl Aconitate

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Compound of Interest

Compound Name: Aconitic acid, triallyl ester

Cat. No.: B078717

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Executive Summary

Triallyl aconitate is a chemical compound for which there is a significant lack of publicly available health and safety information. This guide provides the limited available data for triallyl aconitate and presents a more detailed analysis of the structurally related compound, triallyl isocyanurate, to offer a potential, albeit indirect, frame of reference for safety considerations. It is imperative to note that the data for triallyl isocyanurate should not be directly extrapolated to triallyl aconitate due to differences in their chemical structures and potential toxicological profiles. The significant data gaps for triallyl aconitate underscore the need for comprehensive toxicological testing to establish a reliable safety profile.

Triallyl Aconitate: Known Information

Currently, detailed toxicological data, including acute toxicity, skin and eye irritation, sensitization, mutagenicity, carcinogenicity, and reproductive toxicity for triallyl aconitate, is not available in the public domain. The information is limited to its chemical identity and some physical properties.

Chemical and Physical Properties of Triallyl Aconitate

A summary of the available physical and chemical data for triallyl aconitate (CAS RN: 13675-27-9) is presented in Table 1.

Property	Value	Reference
Molecular Formula	C15H18O6	[1]
Molecular Weight	294.303 g/mol	[1]
Boiling Point	108°C at 0.1 mm Hg	[1]
Density	1.109 g/cm ³	[1]
Refractive Index	1.484	[1]
Flash Point	166.7°C	[1]

Surrogate Analysis: Triallyl Isocyanurate

Due to the lack of data for triallyl aconitate, this section provides an in-depth look at the health and safety information for triallyl isocyanurate (CAS RN: 1025-15-6). This compound shares the triallyl functional group, which may provide some insight into potential hazards. However, the core structures (aconitate vs. isocyanurate) are different, which will significantly influence their biological activities.

GHS Classification of Triallyl Isocyanurate

Triallyl isocyanurate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Specific target organ toxicity – repeated exposure	Category 2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the aquatic environment, long-term hazard	Category Chronic 2	H411: Toxic to aquatic life with long lasting effects

Source: Echemi.com[2], PubChem

Toxicological Data for Triallyl Isocyanurate

A summary of the available quantitative toxicological data for triallyl isocyanurate is presented in Table 2.

Test	Species	Route	Value	Reference
LD50	Rat	Oral	1 g/kg	[3]
LD50	Rat	Oral	~1000 mg/kg	[4]
LC50 (96h)	Oryzias latipes (Fish)	-	> 100 mg/L	[2]
EC50 (48h)	Daphnia magna (Aquatic Invertebrate)	-	340 mg/L	[2]
EC50 (72h)	Pseudokirchnerie lla subcapitata (Algae)	-	> 100 mg/L	[2]
EC10 (3h)	Activated sludge	-	> 1000 mg/L	[2]

Handling and Storage of Triallyl Isocyanurate

Handling:

- Handle in a well-ventilated place.
- Wear suitable protective clothing, including chemical-impermeable gloves.
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools.
- Prevent fire caused by electrostatic discharge.[\[2\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store apart from foodstuff containers or incompatible materials.[\[2\]](#)

Experimental Protocols for Triallyl Isocyanurate (as cited in literature)

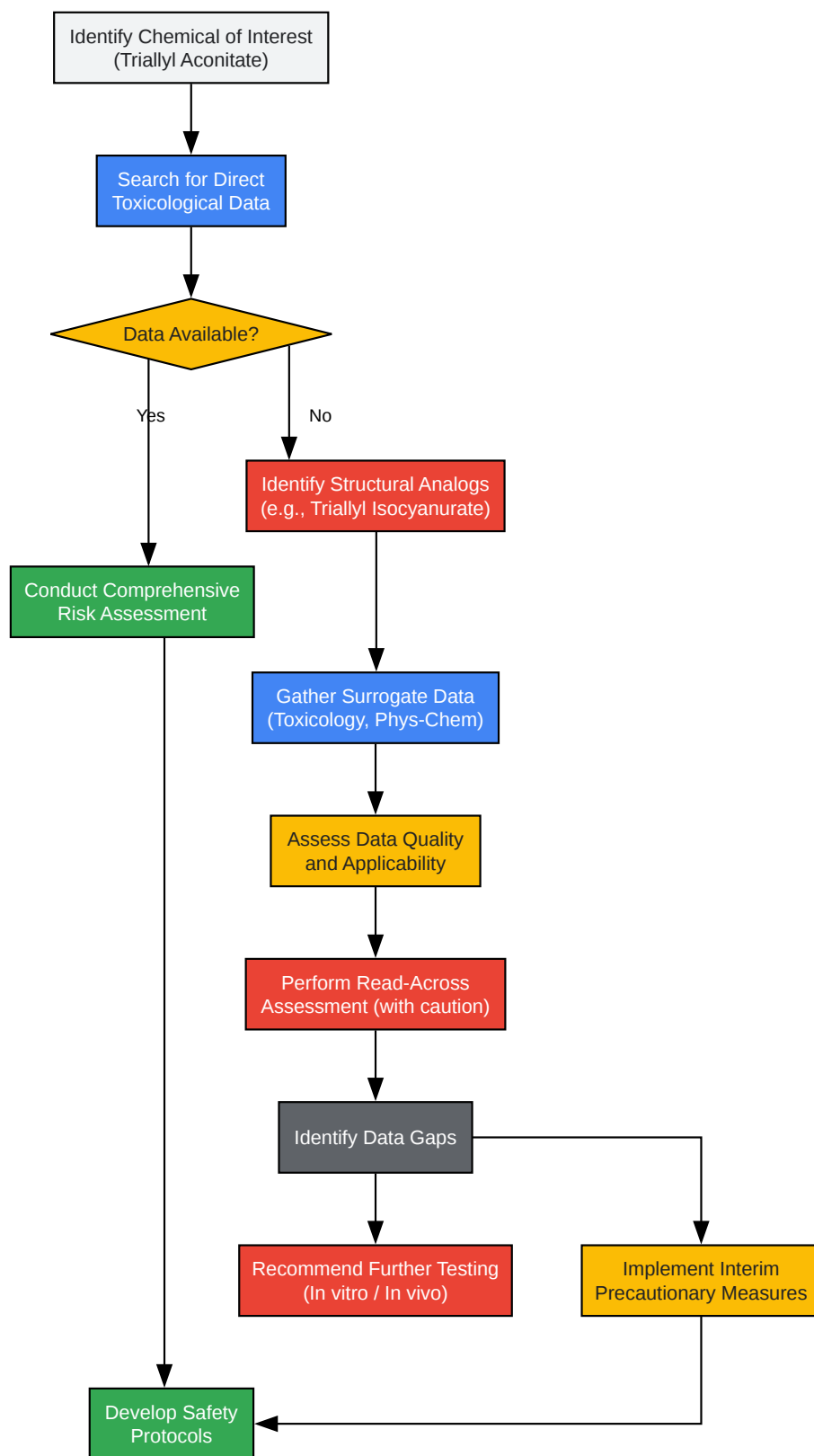
While detailed, step-by-step experimental protocols are not fully described in the provided search results, the following information regarding toxicological testing of triallyl isocyanurate was found:

- Acute Oral LD50 Study in Rats: An acute oral toxicity study in rats was conducted to determine the LD50 value.[\[4\]](#)
- Ocular Irritancy Test in Rabbits: An eye irritancy test was performed on rabbits.[\[4\]](#)
- Skin Irritation Study in Rabbits: A dermal irritation study was conducted on rabbits.[\[4\]](#)

The specific methodologies for these studies (e.g., OECD guidelines followed, number of animals, observation periods) are not detailed in the provided search results.

Hazard Assessment Workflow

In the absence of specific toxicological data for a compound like triallyl aconitate, a structured hazard assessment workflow is crucial. The following diagram illustrates a logical approach to evaluating chemical safety based on available information and surrogate data.



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